

An In-depth Technical Guide to the Chemical Structure of Pluronic F-127

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Compound of Interest

Compound Name: Pluronic F-127

CAS No.: 721929-01-7

Cat. No.: B1247627

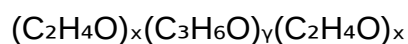
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Pluronic F-127, also known as Poloxamer 407, is a synthetic, non-ionic triblock copolymer widely utilized in the pharmaceutical and biomedical fields for its unique surfactant properties and ability to form thermo-reversible gels.[1][2][3] Its utility spans a range of applications, including drug delivery, cell culture, and as a solubilizing agent.[4][5][6] This guide provides a detailed examination of its chemical structure, physicochemical properties, and a representative experimental protocol for its application.

Core Chemical Structure

Pluronic F-127 is an amphiphilic block copolymer consisting of a central hydrophobic block of poly(propylene oxide) (PPO) flanked by two hydrophilic blocks of poly(ethylene oxide) (PEO). [5][7][8] This A-B-A type structure, specifically PEO-PPO-PEO, is responsible for its characteristic self-assembly into micelles in aqueous solutions.[5] The hydrophobic PPO core can encapsulate lipophilic drugs, while the hydrophilic PEO corona provides a stabilizing interface with the aqueous environment.[5]

The synthesis of **Pluronic F-127** involves the condensation of ethylene oxide and propylene oxide.[8] The general chemical structure can be represented as:



Where (C_2H_4O) represents the ethylene oxide (EO) monomer unit and (C_3H_6O) represents the propylene oxide (PO) monomer unit.

The specific nomenclature "F-127" denotes its physical form (F for flake), the molecular weight of the PPO block ($12 \times 300 \approx 3600$ g/mol), and the weight percentage of the PEO blocks ($7 \times 10 = 70\%$).

Below is a diagram illustrating the block copolymer structure of **Pluronic F-127**.

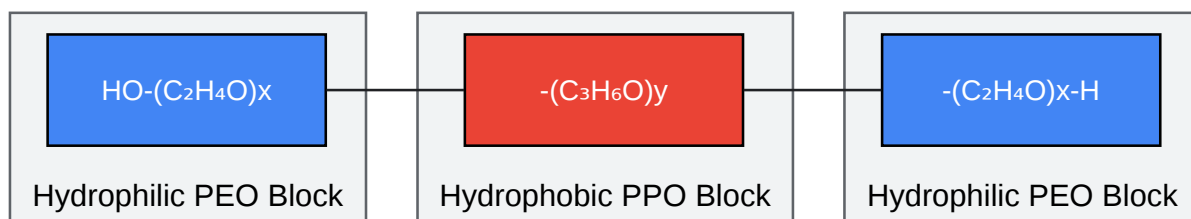


Figure 1: Schematic of Pluronic F-127 Triblock Copolymer Structure

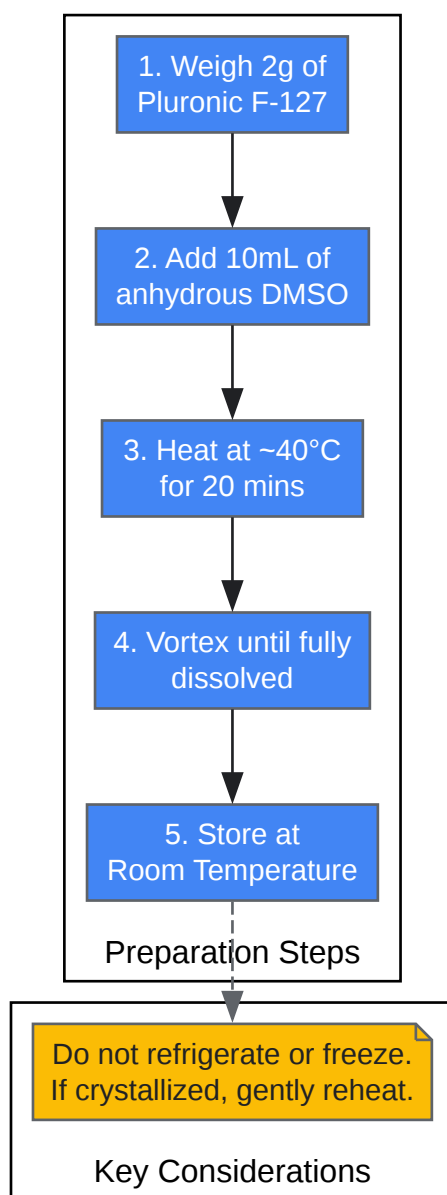


Figure 2: Workflow for Preparing 20% (w/v) Pluronic F-127 in DMSO

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